

Application Note & Protocol: Time-Kill Kinetic Assay of Sch 25393 Against Staphylococcus aureus

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Compound of Interest

Compound Name: Sch 25393

Cat. No.: B1681536

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Introduction

Staphylococcus aureus is a leading cause of a wide array of infections, ranging from skin and soft tissue infections to life-threatening conditions like bacteremia and endocarditis. The emergence of multidrug-resistant strains, particularly methicillin-resistant S. aureus (MRSA), has underscored the urgent need for novel antimicrobial agents. **Sch 25393** is a fluorinated analog of thiamphenicol, which has demonstrated improved antibacterial activity against strains resistant to chloramphenicol and thiamphenicol due to enzymatic inactivation by acetyltransferases[1]. This document provides a detailed protocol for conducting a time-kill kinetic assay to evaluate the bactericidal or bacteriostatic activity of **Sch 25393** against S. aureus.

Time-kill kinetic assays are crucial in preclinical drug development to characterize the pharmacodynamic properties of a new antimicrobial agent. These assays provide valuable information on the concentration-dependent and time-dependent killing of bacteria, helping to establish effective dosing regimens. The data presented herein is illustrative and serves to provide a framework for the expected outcomes of such an experiment.

Data Presentation

The following tables summarize the hypothetical quantitative data from a time-kill kinetic assay of **Sch 25393** against a methicillin-susceptible S. aureus (MSSA) and a methicillin-resistant S.

aureus (MRSA) strain. The data is presented as the mean log₁₀ CFU/mL at various time points and concentrations of **Sch 25393**.

Table 1: Time-Kill Kinetics of **Sch 25393** against *S. aureus* ATCC 29213 (MSSA)

Time (hours)	Growth Control (log ₁₀ CFU/mL)	0.5x MIC (log ₁₀ CFU/mL)	1x MIC (log ₁₀ CFU/mL)	2x MIC (log ₁₀ CFU/mL)	4x MIC (log ₁₀ CFU/mL)
0	5.52	5.51	5.53	5.52	5.54
2	6.21	5.89	5.12	4.35	3.89
4	7.15	6.54	4.48	3.18	2.67
6	8.03	7.21	3.89	2.51	<2.00
8	8.76	7.98	3.15	<2.00	<2.00
12	9.12	8.54	2.67	<2.00	<2.00
24	9.34	8.98	<2.00	<2.00	<2.00

MIC of **Sch 25393** against *S. aureus* ATCC 29213 was determined to be 4 µg/mL.

Table 2: Time-Kill Kinetics of **Sch 25393** against *S. aureus* ATCC 43300 (MRSA)

Time (hours)	Growth Control (log10 CFU/mL)	0.5x MIC (log10 CFU/mL)	1x MIC (log10 CFU/mL)	2x MIC (log10 CFU/mL)	4x MIC (log10 CFU/mL)
0	5.58	5.57	5.59	5.58	5.60
2	6.32	6.01	5.25	4.51	4.03
4	7.28	6.87	4.63	3.42	2.89
6	8.19	7.65	4.01	2.78	<2.00
8	8.91	8.23	3.34	<2.00	<2.00
12	9.25	8.87	2.88	<2.00	<2.00
24	9.48	9.12	<2.00	<2.00	<2.00

MIC of **Sch 25393** against *S. aureus* ATCC 43300 was determined to be 8 µg/mL.

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

Objective: To determine the lowest concentration of **Sch 25393** that inhibits the visible growth of *S. aureus*.

Materials:

- **Sch 25393**
- *S. aureus* strains (e.g., ATCC 29213, ATCC 43300)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Spectrophotometer

- Incubator (37°C)

Protocol:

- Prepare a stock solution of **Sch 25393** in a suitable solvent (e.g., DMSO) and dilute it in CAMHB to the desired starting concentration.
- Perform two-fold serial dilutions of **Sch 25393** in the 96-well plate containing CAMHB.
- Prepare a bacterial inoculum by suspending several colonies of *S. aureus* in saline to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- Dilute the bacterial suspension in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- Include a positive control (no antibiotic) and a negative control (no bacteria).
- Incubate the plates at 37°C for 18-24 hours.
- The MIC is the lowest concentration of **Sch 25393** at which no visible growth is observed.

Time-Kill Kinetic Assay

Objective: To evaluate the rate and extent of bactericidal activity of **Sch 25393** against *S. aureus* over time.

Materials:

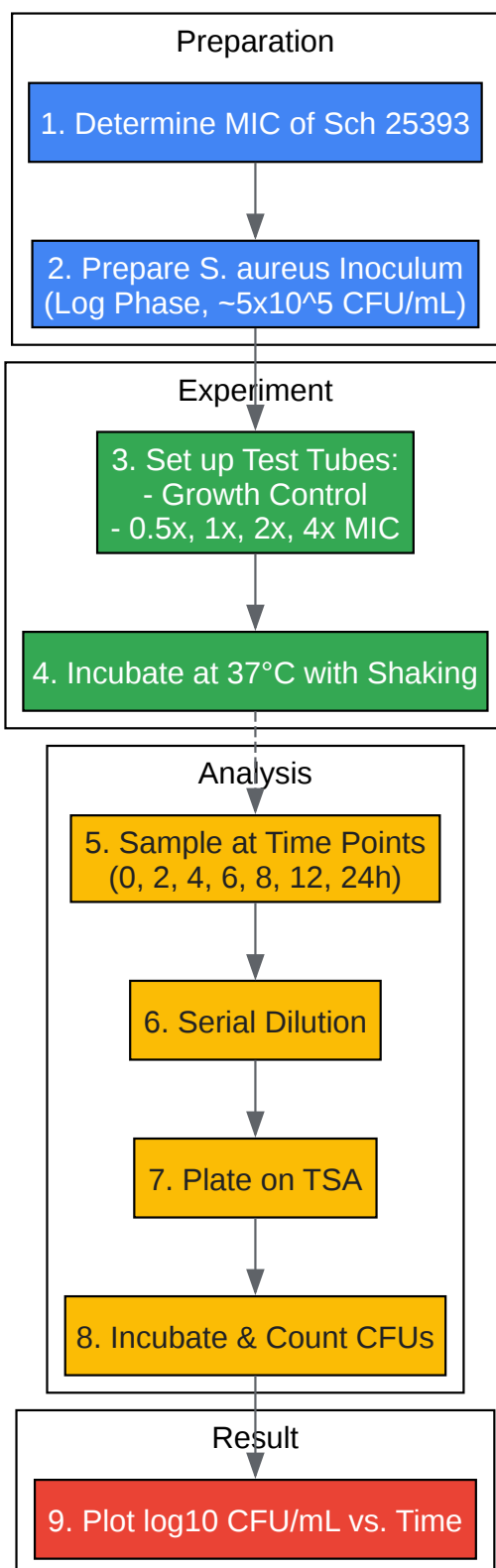
- **Sch 25393**
- *S. aureus* strains
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile culture tubes or flasks
- Incubator shaker (37°C, 200 rpm)
- Sterile saline or phosphate-buffered saline (PBS)

- Tryptic Soy Agar (TSA) plates
- Micropipettes and sterile tips

Protocol:

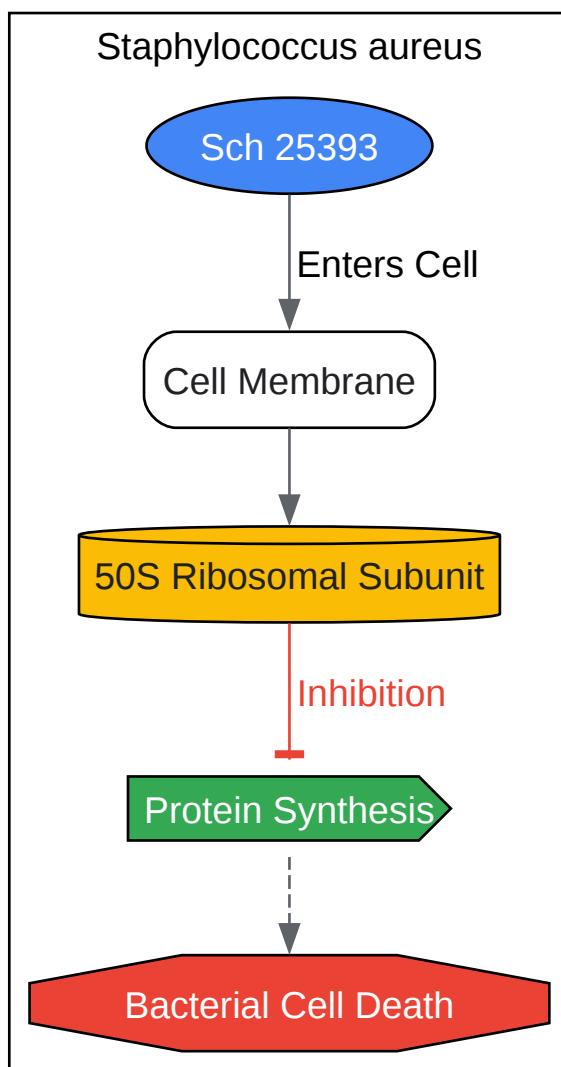
- Prepare a bacterial culture by inoculating *S. aureus* into CAMHB and incubating at 37°C with shaking until it reaches the early to mid-logarithmic phase of growth (approximately $1-2 \times 10^8$ CFU/mL).
- Dilute the culture in fresh, pre-warmed CAMHB to a starting inoculum of approximately 5×10^5 CFU/mL.
- Prepare culture tubes or flasks containing the diluted bacterial suspension and **Sch 25393** at concentrations of 0.5x, 1x, 2x, and 4x the predetermined MIC.
- Include a growth control tube containing the bacterial suspension without any antibiotic.
- Incubate all tubes at 37°C with constant agitation (200 rpm).
- At specified time points (e.g., 0, 2, 4, 6, 8, 12, and 24 hours), withdraw an aliquot from each tube.
- Perform ten-fold serial dilutions of the collected aliquots in sterile saline or PBS.
- Plate a defined volume (e.g., 100 µL) of the appropriate dilutions onto TSA plates.
- Incubate the plates at 37°C for 18-24 hours.
- Count the number of colonies on the plates to determine the number of viable bacteria (CFU/mL) at each time point.
- A bactericidal effect is generally defined as a ≥ 3 -log₁₀ reduction (99.9% killing) in CFU/mL from the initial inoculum.

Visualizations



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Caption: Workflow for the Time-Kill Kinetic Assay of **Sch 25393** against *S. aureus*.



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References

- 1. In-vitro antibacterial activity of Sch 25393, a fluorinated analogue of thiamphenicol - PubMed [pubmed.ncbi.nlm.nih.gov]

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